Foreword: The Imperative of Solubility in Modern Drug Development

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Compound of Interest

Compound Name:	*3-(Pyridin-3-yloxy)propan-1-amine*
CAS No.:	*112086-55-2*
Cat. No.:	*B1311821*

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For researchers, medicinal chemists, and drug development professionals, the journey of a novel chemical entity from the bench to the bedside is fraught with challenges. Among the most critical—and often underestimated—of these is aqueous solubility. Poor solubility can terminate the development of an otherwise promising candidate, leading to issues such as poor bioavailability, unreliable in vitro assay results, and significant formulation hurdles.[1] This guide provides a comprehensive framework for characterizing the solubility of **3-(Pyridin-3-yloxy)propan-1-amine**, a pyridine-containing amine of interest. In the absence of extensive public data on this specific molecule, this document serves as a strategic manual, outlining the principles, protocols, and expert insights required to generate a robust and reliable solubility profile. We will proceed not by simply listing data, but by establishing a self-validating system of inquiry that ensures the scientific integrity of your findings.

Molecular Profile and Predicted Physicochemical Properties

The first step in any solubility investigation is to understand the molecule itself. The structure of **3-(Pyridin-3-yloxy)propan-1-amine** combines a basic pyridine ring and a primary aliphatic

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amine with a flexible propyloxy linker. This combination of features dictates its fundamental physicochemical properties, which in turn govern its solubility.

The presence of two basic nitrogen atoms—one on the pyridine ring and one in the primary amine—suggests that the compound's aqueous solubility will be highly dependent on pH. The ether linkage introduces a polar element and potential hydrogen bond acceptor site, distinguishing it from its carbon-linked analogue, 3-(pyridin-3-yl)propan-1-amine.

While direct experimental data for **3-(Pyridin-3-yloxy)propan-1-amine** is not readily available in the literature, we can predict its key properties based on its structure and compare them to the computationally derived values for the closely related C-linked isomer. This comparison provides crucial insights into the expected impact of the ether oxygen on the molecule's behavior.

Table 1: Predicted Physicochemical Properties of **3-(Pyridin-3-yloxy)propan-1-amine** and a Structural Analogue

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Property	3-(Pyridin-3-yloxy)propan-1-amine (Predicted)	3-(Pyridin-3-yl)propan-1-amine (Computed Data)[2]	Rationale for Predicted Values
Molecular Formula	**$C_8H_{12}N_2O$**	**$C_8H_{12}N_2$**	**The addition of an oxygen atom.**
Molecular Weight	~152.19 g/mol	136.19 g/mol	The addition of an oxygen atom.
Predicted pKa_1	~9.5 - 10.5	Not available	Corresponds to the protonation of the primary aliphatic amine.
Predicted pKa_2	~4.5 - 5.5	Not available	Corresponds to the protonation of the pyridine ring nitrogen.
Predicted XLogP3	~0.6 - 1.0	0.4	The ether oxygen may slightly increase lipophilicity compared to the direct C-C bond.
H-Bond Donors	1 (Amine $-NH_2$)	1 (Amine $-NH_2$)	The primary amine group is the primary hydrogen bond donor.

| H-Bond Acceptors | 3 (Pyridine N, Ether O, Amine N) | 2 (Pyridine N, Amine N) | The ether oxygen adds a third hydrogen bond acceptor site. |

Expert Insights: The two predicted pKa values are the most critical parameters. They indicate that at physiological pH (~7.4), the primary amine will be predominantly protonated (a cation), while the pyridine ring will be mostly neutral. In the acidic environment of the stomach (pH 1-3), both nitrogens will be protonated. This pH-dependent ionization is the primary driver of its aqueous solubility profile. The additional hydrogen bond acceptor from the ether oxygen is expected to enhance interactions with protic solvents like water compared to its C-linked counterpart.

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Strategic Approach to Solubility Determination: Kinetic vs. Thermodynamic

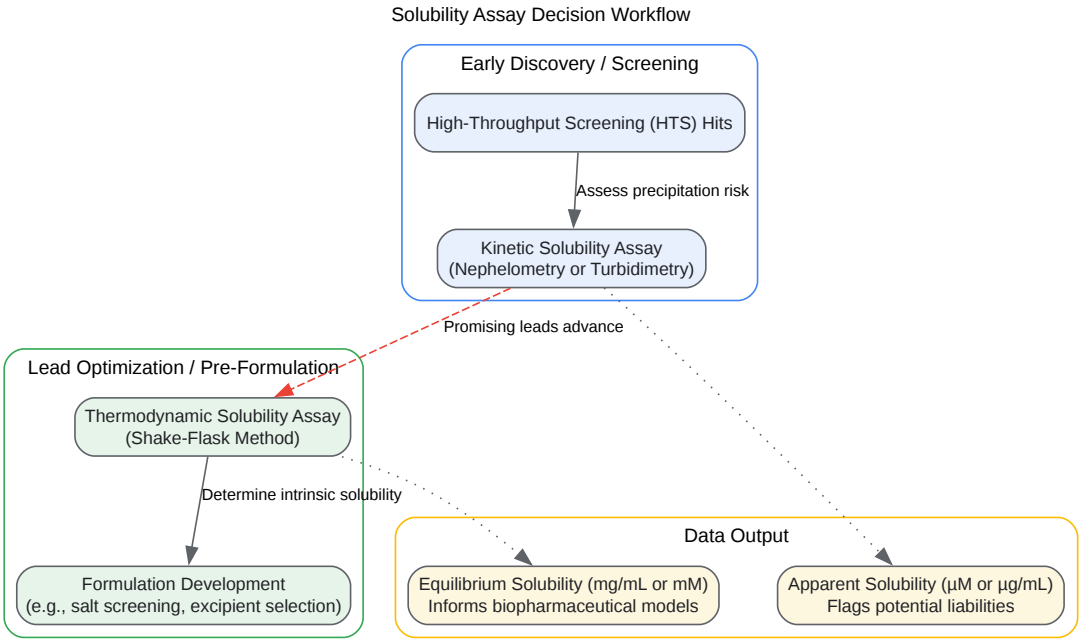
In drug discovery, solubility is not a single value but a concept with two key facets: kinetic and thermodynamic. Understanding the distinction is essential for applying the right methodology at the right stage of development.

- Kinetic Solubility: This is a high-throughput measurement of how readily a compound dissolves when a concentrated solution (typically in DMSO) is rapidly diluted into an aqueous buffer. It reflects the compound's propensity to precipitate under non-equilibrium conditions and is invaluable for early-stage screening to flag problematic compounds.[3]

- Thermodynamic (or Equilibrium) Solubility: This is the true measure of a compound's solubility, representing the concentration of a saturated solution when it is in equilibrium with its solid form.[1] This is a lower-throughput, more resource-intensive measurement that is considered the "gold standard" for lead optimization and pre-formulation studies.[4]

The choice of which assay to perform is a strategic one, guided by the stage of the research.

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Caption: Decision workflow for selecting the appropriate solubility assay.

Experimental Protocols: A Self-Validating System

The following protocols are designed to be self-validating, meaning they incorporate steps to ensure that equilibrium has been reached and that the measurements are accurate and reliable.

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Protocol: Thermodynamic Equilibrium Solubility (Shake-Flask Method)

This method is considered the gold standard and is adapted from guidelines found in the United States Pharmacopeia (USP).[4][5] It measures the true equilibrium solubility.

Causality Behind Choices:

- Solid Material: Using the solid form of the compound ensures that the measurement reflects the dissolution of the most stable, lowest-energy state. The solid state (e.g., specific polymorph) must be characterized and consistent.
- Equilibration Time: Amine compounds can sometimes form gels or supersaturated solutions. Taking samples at multiple time points (e.g., 24, 48, and 72 hours) and demonstrating that the concentration has plateaued is the only way to prove that true equilibrium has been achieved.[5]
- pH Measurement: The pH of the saturated solution must be measured at the end of the experiment, as the dissolution of a basic compound can alter the final pH of the buffer, which in turn affects its own solubility.[5]

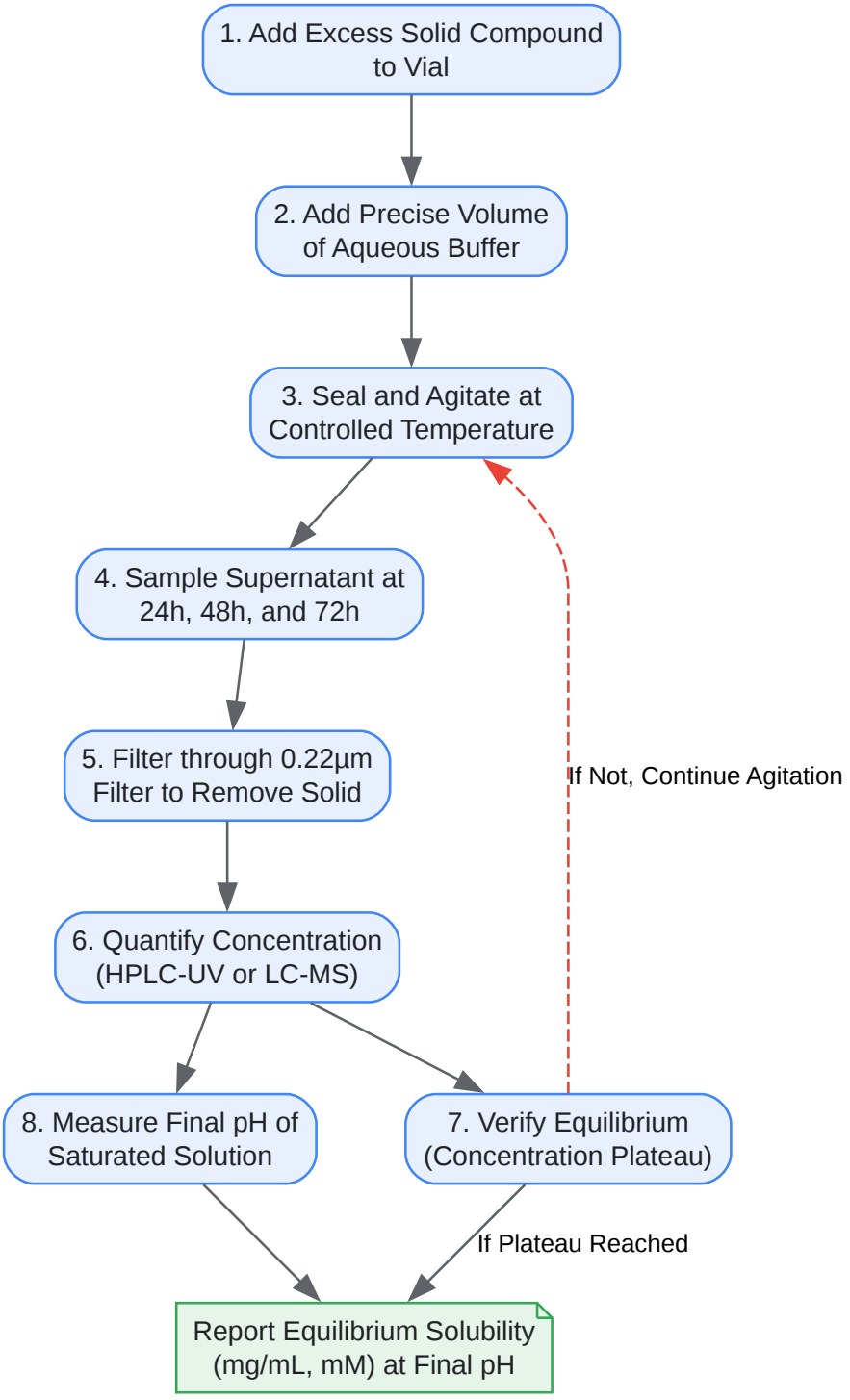
Step-by-Step Methodology:

- Preparation: Add an excess amount of solid **3-(Pyridin-3-yloxy)propan-1-amine** to a series of glass vials. A common starting point is to add 2-5 mg of the compound to 1 mL of the chosen buffer. The key is to have undissolved solid visually present throughout the experiment.
- Solvent Addition: Add a precise volume (e.g., 1.0 mL) of the desired aqueous buffer (e.g., phosphate-buffered saline pH 7.4, simulated gastric fluid pH 1.2) to each vial.
- Equilibration: Seal the vials and place them on a shaker or rotator in a temperature-controlled environment (typically 25 °C or 37 °C). Agitate for an extended period.
- Sampling: At designated time points (e.g., 24h, 48h, and 72h), stop agitation and allow the vials to stand for a short period for coarse settling.

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- Separation of Solid: Carefully withdraw an aliquot of the supernatant. Immediately filter it through a low-binding 0.22 µm filter (e.g., PVDF) to remove all undissolved solids. This step is critical to avoid artificially high results.
- Quantification:
  - Prepare a standard calibration curve of **3-(Pyridin-3-yloxy)propan-1-amine** in the same buffer.
  - Assay the filtered supernatant using a validated analytical method, such as HPLC-UV or LC-MS/MS, to determine the concentration.
- Verification:
  - Confirm that the concentration does not significantly increase between the final two time points (e.g., 48h and 72h). This confirms equilibrium.
  - Measure and report the final pH of the saturated solution.

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Caption: Workflow for the Thermodynamic Shake-Flask Solubility Assay.

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Protocol: Kinetic Solubility Assay (High-Throughput)

This method is ideal for early discovery to quickly rank compounds. It relies on the precipitation of the compound from a DMSO stock solution upon dilution in aqueous buffer.[3]

Causality Behind Choices:

- DMSO Stock: DMSO is used for its ability to dissolve a wide range of organic compounds at high concentrations. However, it's a double-edged sword; it can sustain supersaturation, leading to an overestimation of true solubility.[5] This is why the result is termed "kinetic" or "apparent."
- Short Incubation: A short incubation time (e.g., 2 hours) is used because the goal is not to achieve equilibrium but to assess the immediate precipitation tendency of the compound.[3]

Step-by-Step Methodology:

- Stock Solution: Prepare a high-concentration stock solution of **3-(Pyridin-3-yloxy)propan-1-amine** in 100% DMSO (e.g., 10 mM).
- Dilution: In a 96-well plate, add the aqueous buffer of choice (e.g., PBS, pH 7.4).
- Addition: Add a small volume of the DMSO stock solution to the buffer to achieve the final desired concentration range (typically ensuring the final DMSO concentration is ≤1%).
- Incubation: Seal the plate and shake at room temperature for a defined period, typically 1.5 to 2 hours.[3]
- Detection: Determine the amount of compound that has precipitated. This can be done by:
  - Nephelometry/Turbidimetry: Measuring the light scattering caused by precipitated particles.[5]
  - Filtration/Quantification: Using a 96-well filter plate, separate the soluble fraction from the precipitate. Quantify the concentration in the filtrate via HPLC-UV or LC-MS and compare it to the nominal concentration.

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Conclusion: Building a Complete Solubility Picture

A comprehensive understanding of the solubility of **3-(Pyridin-3-yloxy)propan-1-amine** is not derived from a single experiment but from a strategic application of predictive science and rigorous, validated protocols. By first estimating the key physicochemical properties (pKa, LogP), researchers can anticipate its pH-dependent behavior. Following this, a tiered experimental approach—beginning with high-throughput kinetic assays for initial assessment and progressing to the gold-standard shake-flask method for thermodynamic solubility—provides the robust data required for informed decision-making in drug development. This systematic approach ensures that the solubility profile is not merely a set of numbers, but a foundational dataset that can confidently guide formulation, predict in vivo behavior, and ultimately determine the future success of the compound.

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